

electrophysiological response to **cis-3-Hexenyl isobutyrate**

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Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

Cat. No.: B1580806

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An Application Guide and Protocols for the Electrophysiological Characterization of Cellular Responses to **cis-3-Hexenyl isobutyrate**

Authored by: Gemini, Senior Application Scientist

Abstract This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the electrophysiological investigation of **cis-3-Hexenyl isobutyrate**. This ester is a significant compound in the fragrance and flavor industries, valued for its unique green and fruity aroma profile.[1][2] Understanding its interaction with sensory neurons is crucial for applications ranging from chemical ecology to the development of novel consumer products and potential therapeutic agents. This guide details the principles and step-by-step protocols for three core electrophysiological techniques: Electro-olfactography (EOG) for assessing tissue-level responses, Single-Cell Recording (SCR) for resolving individual neuronal activity, and Patch-Clamp electrophysiology for in-depth biophysical analysis of ion channel dynamics. By explaining the causality behind experimental choices and providing self-validating protocols, this document serves as a practical resource for characterizing the sensory impact of **cis-3-Hexenyl isobutyrate**.

Part 1: Introduction to **cis-3-Hexenyl isobutyrate**

cis-3-Hexenyl isobutyrate (CAS: 41519-23-7) is an organic ester known for its potent and diffusive aroma, reminiscent of fresh-cut grass, apples, and pineapples.[1][3][4] It is found naturally in various fruits and essential oils, including quince, guava, and scotch spearmint oil.[5] Its primary biological effect is mediated through the interaction with olfactory receptors

(ORs) located in the nasal epithelium, which initiates a signaling cascade that results in the perception of smell.[\[1\]\[6\]](#) Beyond its use in perfumery and as a food flavoring agent, it also serves as a plant volatile, potentially playing a role in attracting pollinators, making it relevant for ecological and agricultural research.[\[2\]\[7\]](#)

Table 1: Physicochemical Properties of **cis-3-Hexenyl isobutyrate**

Property	Value	Source
CAS Number	41519-23-7	[1]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1][3]
Molecular Weight	170.25 g/mol	[1][3]
Appearance	Colorless liquid	[1][3]
Boiling Point	92°C at 20 mmHg	[8]
Flash Point	67°C	[1][3]
Solubility	Insoluble in water; soluble in ethanol and oils	[1][8]

| Odor Profile | Green, fruity, apple, pear, pineapple |[\[1\]\[3\]](#) |

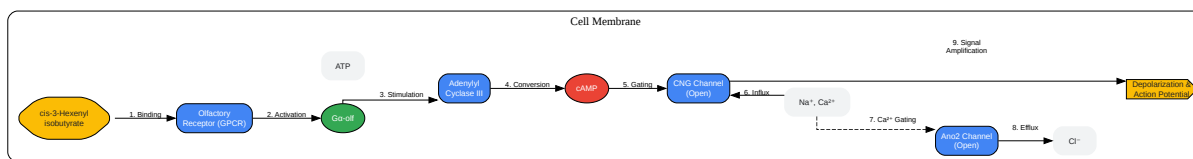
Part 2: Principles of Olfactory Electrophysiology

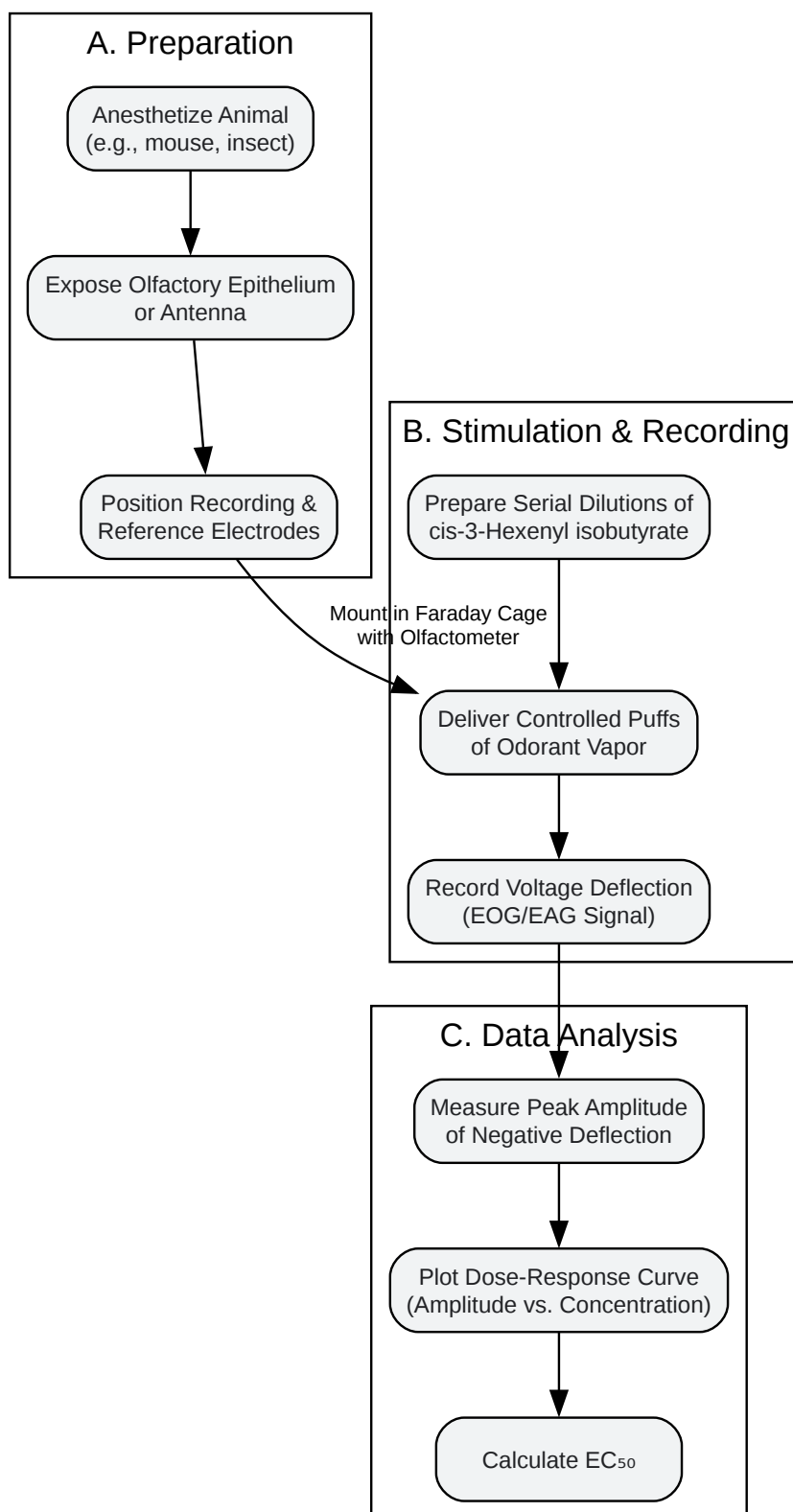
The detection of volatile compounds like **cis-3-Hexenyl isobutyrate** begins at the olfactory sensory neurons (OSNs). The binding of an odorant to a G-protein coupled receptor (GPCR) on the cilia of an OSN initiates a well-characterized signal transduction cascade. This cascade rapidly converts a chemical signal into an electrical one, which is the fundamental event measured by electrophysiological techniques.

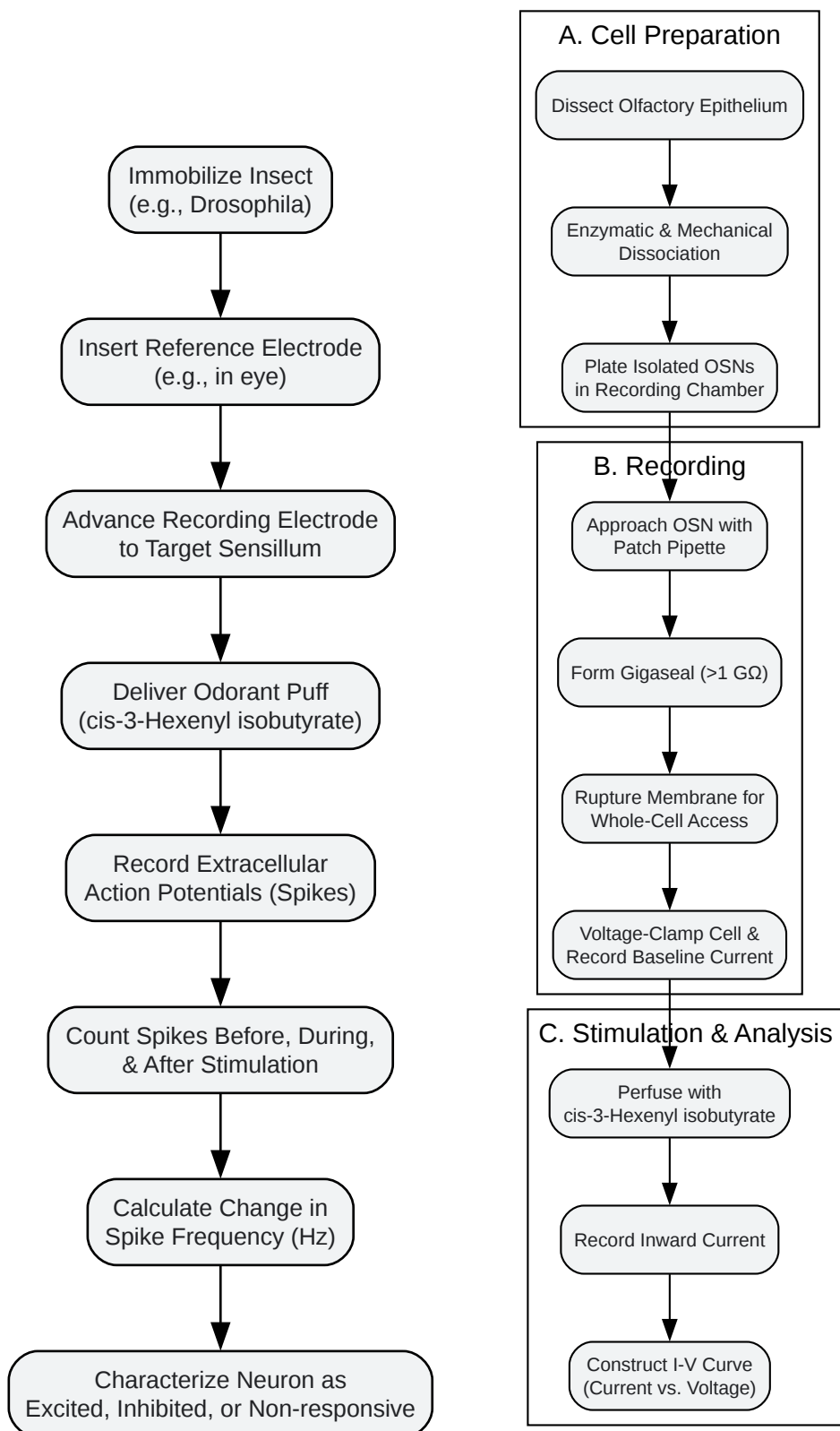
The Vertebrate Olfactory Transduction Pathway

The canonical pathway in vertebrate OSNs involves the activation of a specific G-protein (G α -olf), which in turn stimulates adenylyl cyclase type III (ACIII) to produce cyclic adenosine monophosphate (cAMP). This second messenger gates the opening of cyclic nucleotide-gated (CNG) ion channels, leading to an influx of Na⁺ and Ca²⁺ and subsequent depolarization of the

neuron. An efflux of Cl^- through Ca^{2+} -activated chloride channels (e.g., Ano2) further amplifies this depolarization, ultimately triggering action potentials that travel to the olfactory bulb.







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